

Personal protective equipment for handling 2-Hydroxy-5-nitrobenzyl bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Hydroxy-5-nitrobenzyl bromide**

Cat. No.: **B1211901**

[Get Quote](#)

Essential Safety and Handling Guide for 2-Hydroxy-5-nitrobenzyl Bromide

This guide provides critical safety, logistical, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals working with **2-Hydroxy-5-nitrobenzyl bromide** (CAS 772-33-8). Adherence to these protocols is essential for ensuring personal safety and proper environmental stewardship.

Chemical Identifier:

Property	Value
Name	2-Hydroxy-5-nitrobenzyl bromide
Synonyms	α-Bromo-4-nitro-o-cresol, 2-Bromomethyl-4-nitrophenol, Koshland's Reagent I[1]
CAS Number	772-33-8[2]
Molecular Formula	C ₇ H ₆ BrNO ₃ [2]
Molecular Weight	232.03 g/mol [2]

Hazard Identification and Classification

2-Hydroxy-5-nitrobenzyl bromide is classified with the following hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[1][3]
- Skin Corrosion/Irritation: Causes severe skin burns.[3][4]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.[3][4]

Signal Word: Danger[3]

Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[1][3]
- H314: Causes severe skin burns and eye damage.[1][3][4]

Precautionary Statements:

- P260: Do not breathe dusts or mists.[1][3]
- P280: Wear protective gloves, protective clothing, face protection.[3]
- P301+P330+P331+P310: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[3]
- P303+P361+P353+P310+P363: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a POISON CENTER or doctor. Wash contaminated clothing before reuse.[3]
- P304+P340+P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[3]
- P305+P351+P338+P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[3]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following PPE is mandatory:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield is also required.[3] [4]	Protects against splashes and dust particles.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber, inspect before use). Fire/flame-resistant and impervious clothing covering the entire body.[3][5]	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area with local exhaust ventilation. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., type P3 (EN 143)).[3][4]	Minimizes inhalation of dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, dark, and well-ventilated area away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[4][6]
- The storage temperature should be between 2-8°C.[7]
- Keep the container tightly closed and store under an inert gas.[3]

2. Preparation for Use:

- Work within a certified chemical fume hood or a glove box.
- Ensure a safety shower and an eyewash station are readily accessible.[\[3\]](#)
- Prepare all necessary equipment and reagents before handling the compound.
- Don the required PPE as specified in the table above.

3. Weighing and Dispensing:

- Handle as a solid to minimize dust generation.
- Use a dedicated and clean set of tools (spatula, weighing paper).
- Weigh the desired amount of **2-Hydroxy-5-nitrobenzyl bromide** carefully.
- Close the container tightly immediately after use.

4. Experimental Use (Example: Protein Modification):

- **2-Hydroxy-5-nitrobenzyl bromide** is used for the covalent modification of tryptophan residues in proteins.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Dissolve the weighed compound in a suitable solvent (e.g., chloroform) in a closed system.
[\[7\]](#)
- Slowly add the solution to the reaction mixture containing the protein under controlled conditions (e.g., specific pH and temperature).
- Monitor the reaction as per the established experimental protocol.

5. Post-Experiment Decontamination:

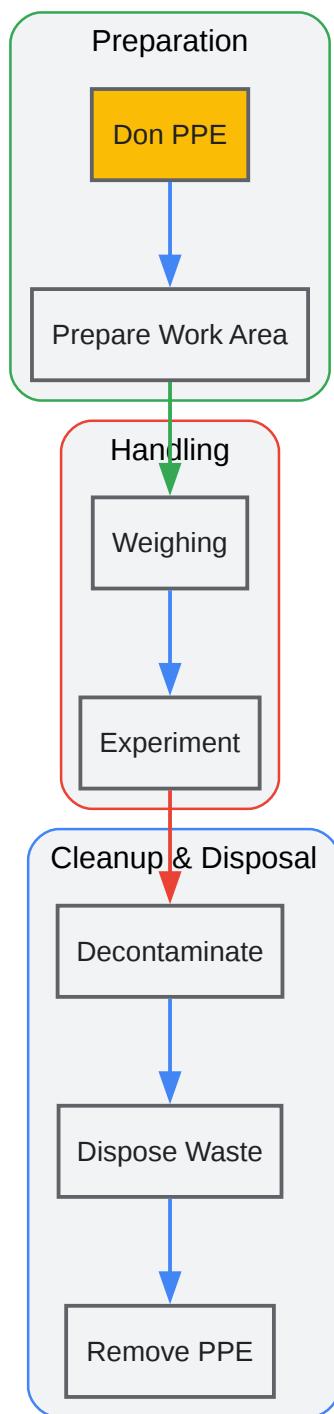
- Decontaminate all glassware and equipment that came into contact with the chemical using an appropriate method (e.g., rinsing with a suitable solvent).
- Wipe down the work area in the fume hood.

Disposal Plan

All waste generated must be treated as hazardous.

- Chemical Waste: Dispose of **2-Hydroxy-5-nitrobenzyl bromide** and any contaminated materials in a designated, labeled hazardous waste container. The container must be kept closed and stored in a cool, dry, well-ventilated area away from incompatible materials.^[3] One disposal method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.^[3] Always consult with your institution's environmental health and safety department and local regulations for proper disposal procedures.^[3]
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.^[9]

Workflow for Safe Handling of 2-Hydroxy-5-nitrobenzyl Bromide

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Hydroxy-5-nitrobenzyl bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Hydroxy-5-nitrobenzyl Bromide | 772-33-8 | TCI AMERICA [tcichemicals.com]
- 2. scbt.com [scbt.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. valsynthese.ch [valsynthese.ch]
- 6. fishersci.com [fishersci.com]
- 7. lookchem.com [lookchem.com]
- 8. Observations on the reaction of 2-hydroxy-5-nitrobenzyl bromide with a peptide-bound tryptophanyl residue - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxy-5-nitrobenzyl bromide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1211901#personal-protective-equipment-for-handling-2-hydroxy-5-nitrobenzyl-bromide\]](https://www.benchchem.com/product/b1211901#personal-protective-equipment-for-handling-2-hydroxy-5-nitrobenzyl-bromide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com